

Technical Guide: Safety Data Sheet (SDS) Overview for Brominated Chloropyridines

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2,5-Dibromo-3-chloro-4-methylpyridine
CAS No.: 1335050-94-6
Cat. No.: B3232200

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Introduction: The Dual Nature of Halogenated Pyridines

Brominated chloropyridines (e.g., 2-bromo-5-chloropyridine) are "privileged structures" in drug discovery. The distinct reactivity profiles of the bromine (labile, excellent for metal-catalyzed cross-coupling) and chlorine (more robust, suitable for late-stage nucleophilic substitution) atoms allow for precise, sequential functionalization.

However, this same reactivity translates into specific biological hazards. The electron-deficient pyridine ring, further activated by halogen atoms, can act as a hapten, potentially leading to sensitization, while the lipophilicity introduced by the halogens increases bioavailability and dermal penetration.

Hazard Identification & Toxicology

Core Hazard Directive: Treat all brominated chloropyridines as Acute Toxins (Oral) and Severe Eye/Skin Irritants until specific data proves otherwise.

Mechanism of Toxicity

- **Local Irritation/Corrosion:** The polarization of the C-X bond (where X = Br, Cl) creates electrophilic sites. Upon contact with mucous membranes, these compounds can alkylate

cellular proteins or hydrolyze to release hydrohalic acids (HBr, HCl), causing immediate tissue damage [1].

- **Systemic Toxicity:** Once absorbed, halogenated pyridines can undergo hepatic metabolism. Oxidative dehalogenation can generate reactive epoxide intermediates, leading to hepatotoxicity.

GHS Classification Summary

The following table synthesizes data for the most common analogs used in synthesis.

Table 1: Physicochemical Properties & GHS Hazard Codes

Compound Name	CAS Number	Physical State	GHS Hazard Codes	Signal Word
2-Bromo-5-chloropyridine	40473-01-6	Solid (Crystalline)	H301 (Toxic Oral), H315, H318 (Eye Dam.), H335	DANGER
3-Bromo-5-chloropyridine	73583-39-8	Powder	H301, H315, H318, H335	DANGER
2-Bromo-6-chloropyridine	5140-72-7	Solid	H302 (Harmful Oral), H315, H319	WARNING
2-Amino-3-bromo-5-chloropyridine	26163-03-1	Solid	H302, H315, H319, H335	WARNING

Key: H301 = Toxic if swallowed; H315 = Causes skin irritation; H318 = Causes serious eye damage; H335 = May cause respiratory irritation.[1][2]

Critical Handling Protocols (Self-Validating Systems)

Directive: Do not rely on "standard" lab practice. Implement these specific checks.

Engineering Controls

- **Primary Barrier:** All weighing and transfer operations must occur inside a certified chemical fume hood.
- **Validation Step:** Before opening the container, verify the hood's face velocity monitor reads between 80–120 fpm (0.4–0.6 m/s). If the sash alarm triggers, work stops immediately.

Personal Protective Equipment (PPE)[6]

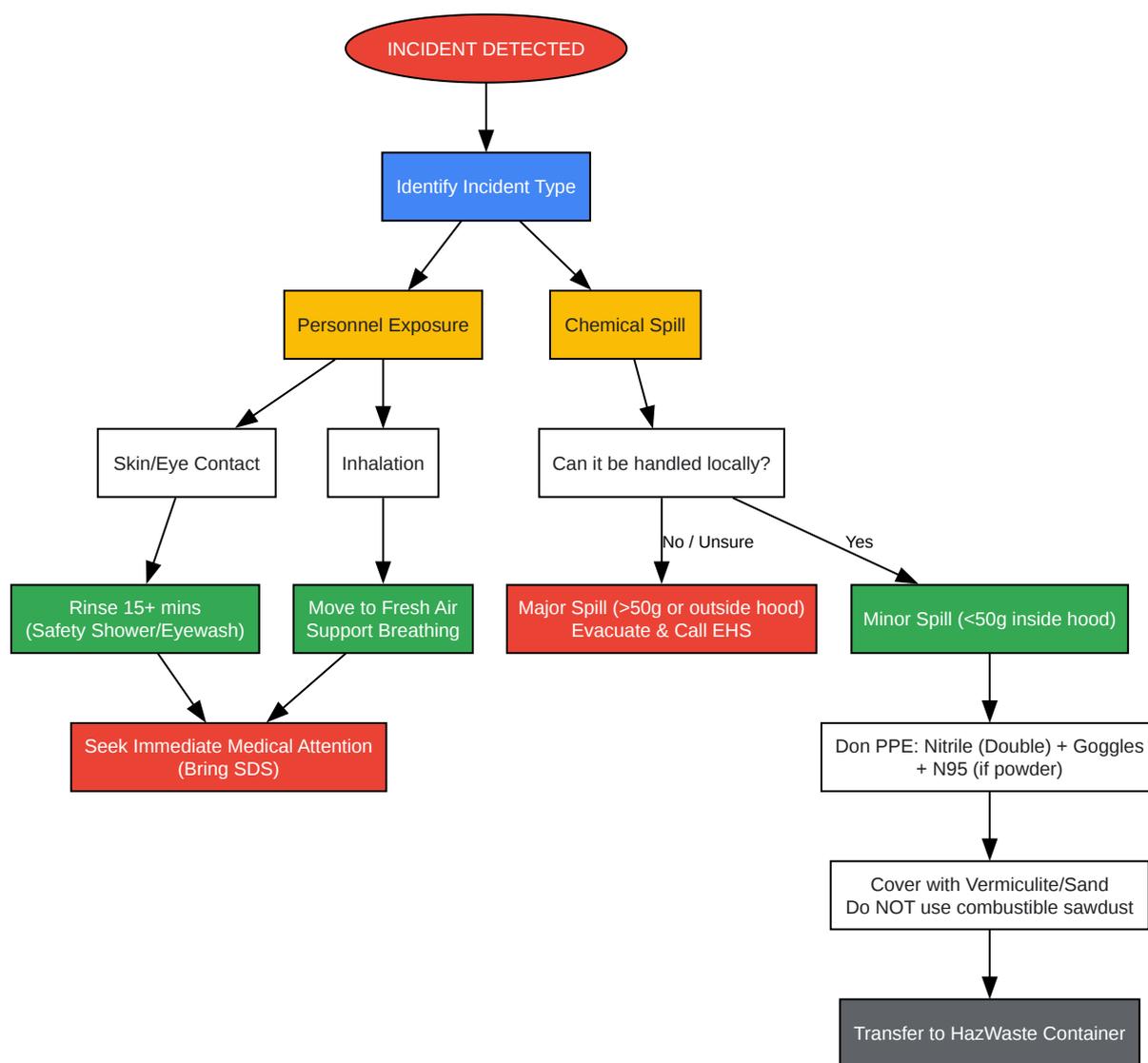
- **Hand Protection:** Standard latex gloves are insufficient for halogenated aromatics due to permeation risks.
 - **Protocol:** Use Nitrile gloves (minimum 0.11 mm thickness). For prolonged handling (>15 mins), use double-gloving or thicker (0.3 mm) nitrile.
 - **Causality:** Halogenated solvents and solids can permeate thin rubber rapidly, carrying the toxicant into the bloodstream [2].
- **Respiratory Protection:** If handling fine powder outside a hood (strongly discouraged) or during spill cleanup, a full-face respirator with P100 (HEPA) + Organic Vapor (OV) cartridges is required.

Storage & Stability

- **Incompatibilities:** Segregate strictly from strong oxidizers (e.g., nitric acid, permanganates) and strong bases.[3]
- **Environmental Control:** Store in a cool, dry place. Many brominated pyridines are light-sensitive; amber glass containers are mandatory to prevent photolytic dehalogenation, which degrades the reagent and releases free radicals.

Emergency Response Logic

In the event of exposure or release, immediate, logic-driven action is required to mitigate harm. [1][4] The following workflow outlines the decision process.



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Figure 1: Decision logic for emergency response involving brominated chloropyridines. Note the strict prohibition of combustible absorbents.[3]

Fire Fighting Measures

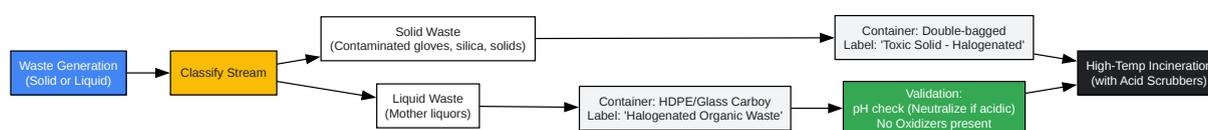
- Hazardous Combustion Products: These compounds do not just burn; they decompose. In a fire, they release Hydrogen Bromide (HBr), Hydrogen Chloride (HCl), and Nitrogen Oxides (NO_x).
- Action: Firefighters must wear self-contained breathing apparatus (SCBA).[5]
- Extinguishing Media: Use CO₂, dry chemical, or foam.[3] Do not use high-pressure water jets, which may scatter the chemical and create toxic runoff.

Waste Management & Disposal

Disposal of halogenated heteroaromatics requires strict adherence to environmental regulations to prevent the formation of dioxins or contamination of groundwater.

Disposal Workflow

- Never dispose of these compounds down the drain.[4] They are toxic to aquatic life and persistent in the environment [3].
- Segregation: Must be separated from non-halogenated solvents.[6]



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Figure 2: Waste disposal workflow ensuring segregation of halogenated streams for proper incineration.

The "Why" Behind Incineration

Standard incineration is insufficient. These compounds must be sent to facilities equipped with secondary combustion chambers and acid gas scrubbers. Burning halogenated aromatics at low temperatures can generate toxic dioxins/furans. The scrubbers are essential to capture the HBr and HCl gases generated during destruction [4].

References

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- To cite this document: BenchChem. [Technical Guide: Safety Data Sheet (SDS) Overview for Brominated Chloropyridines]. BenchChem, [2026]. [Online PDF]. Available at:

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